

Physical properties of 2-Methylnon-2-en-4-one (boiling point, solubility)

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Compound of Interest

Compound Name: 2-Methylnon-2-en-4-one

Cat. No.: B15075580

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Technical Guide: Physicochemical Properties of 2-Methylnon-2-en-4-one

This technical guide provides an in-depth overview of the known physical properties of **2-Methylnon-2-en-4-one**, specifically its boiling point and solubility. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis. It includes available quantitative data, detailed experimental protocols for the determination of these properties, and a logical workflow for its synthesis and characterization.

Core Physical Properties

2-Methylnon-2-en-4-one is an α,β -unsaturated ketone. Its physical characteristics are crucial for its handling, application, and inclusion in various chemical and biological systems.

Data Presentation

The following table summarizes the key physical properties of **2-Methylnon-2-en-4-one**.

Property	Value	Conditions
Boiling Point	221.4 °C	at 760 mmHg
Water Solubility	103.6 mg/L (estimated)	at 25 °C

Experimental Protocols

While specific experimental documentation for the above-listed values for **2-Methylnon-2-en-4-one** is not publicly available, this section details standardized methodologies for determining the boiling point and solubility of similar organic compounds, particularly ketones.

Determination of Boiling Point: Thiele Tube Method

The Thiele tube method is a common and efficient technique for determining the boiling point of a small quantity of a liquid.

Apparatus:

- Thiele tube
- Thermometer (calibrated)
- Capillary tube (sealed at one end)
- Small test tube
- Heating source (e.g., Bunsen burner or heating mantle)
- Mineral oil or other suitable heating fluid

Procedure:

- A small amount of **2-Methylnon-2-en-4-one** is placed into the small test tube.
- The capillary tube is placed inside the test tube with the open end submerged in the liquid.
- The test tube is attached to the thermometer, ensuring the sample is level with the thermometer bulb.
- The entire assembly is placed in the Thiele tube containing the heating fluid.
- The Thiele tube is gently heated, causing the temperature of the fluid to rise.

- As the boiling point is approached, a stream of bubbles will emerge from the open end of the capillary tube.
- The heating is discontinued, and the apparatus is allowed to cool.
- The boiling point is recorded as the temperature at which the liquid just begins to enter the capillary tube.

Determination of Aqueous Solubility

The solubility of an organic compound in water can be determined both qualitatively and quantitatively.

Qualitative Determination:

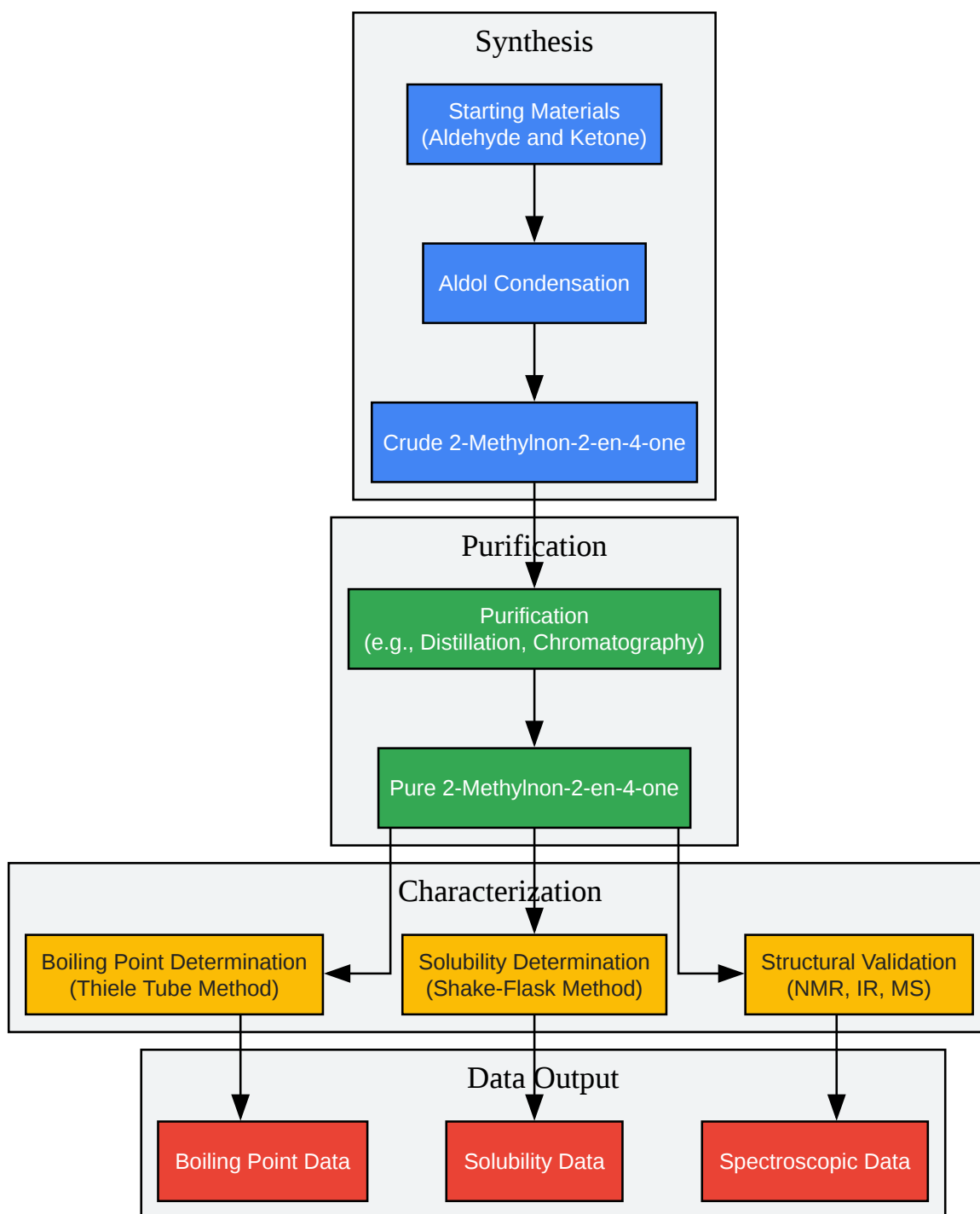
- To a test tube containing a small, measured amount of **2-Methylnon-2-en-4-one** (e.g., 50 mg), add a measured volume of water (e.g., 1 mL) in portions.
- After each addition, the mixture is vigorously agitated.
- The compound is considered soluble if it completely dissolves. If not, it is classified as insoluble or sparingly soluble.

Quantitative Determination (Shake-Flask Method):

- An excess amount of **2-Methylnon-2-en-4-one** is added to a known volume of water in a flask.
- The flask is sealed and agitated at a constant temperature (e.g., 25 °C) for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
- The mixture is then allowed to stand, and the undissolved solute is separated from the saturated solution by filtration or centrifugation.
- The concentration of **2-Methylnon-2-en-4-one** in the clear aqueous phase is determined using a suitable analytical technique, such as gas chromatography (GC) or high-performance liquid chromatography (HPLC).

Logical Workflow: Synthesis and Characterization

Given that **2-Methylnon-2-en-4-one** is an α,β -unsaturated ketone, a common synthetic route is the Aldol Condensation. The following diagram illustrates a logical workflow from synthesis to the characterization of its physical properties.



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Caption: Logical workflow for the synthesis and characterization of **2-Methylnon-2-en-4-one**.

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